

A Comparative Guide to the Structural Confirmation of 1-(4-sec-butylphenyl)ethanone

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 1-(4-Sec-butylphenyl)ethanone

Cat. No.: B155789

[Get Quote](#)

For researchers, scientists, and professionals in drug development, the unambiguous confirmation of a molecule's structure is a cornerstone of scientific rigor. In this in-depth technical guide, we will explore the structural elucidation of **1-(4-sec-butylphenyl)ethanone**, a key intermediate in various synthetic pathways. This guide will objectively compare the application of three core analytical techniques: Nuclear Magnetic Resonance (NMR) Spectroscopy, Mass Spectrometry (MS), and Infrared (IR) Spectroscopy. We will delve into the theoretical underpinnings of each technique, present predicted experimental data for the target molecule, and provide detailed protocols for data acquisition.

Introduction to 1-(4-sec-butylphenyl)ethanone

1-(4-sec-butylphenyl)ethanone, also known as 4-sec-butylacetophenone, is an aromatic ketone with the chemical formula $C_{12}H_{16}O$. Its structure features a benzene ring substituted with an acetyl group and a sec-butyl group at the para position. The correct identification of this isomer is critical, as its chemical and physical properties will differ from its isomers, such as 1-(4-tert-butylphenyl)ethanone or 1-(4-n-butylphenyl)ethanone.

Key Identifiers:

- IUPAC Name: **1-(4-sec-butylphenyl)ethanone**
- CAS Number: 7645-81-0
- Molecular Formula: $C_{12}H_{16}O$

- Molecular Weight: 176.25 g/mol

The Analytical Trifecta: A Multi-faceted Approach to Structural Confirmation

No single analytical technique can unequivocally determine the structure of a novel compound. Instead, a combination of methods provides orthogonal data points that, when taken together, build a comprehensive and validated structural assignment. This guide will focus on the synergistic use of NMR, MS, and IR spectroscopy.

- To cite this document: BenchChem. [A Comparative Guide to the Structural Confirmation of 1-(4-sec-butylphenyl)ethanone]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b155789#confirming-the-structure-of-1-4-sec-butylphenyl-ethanone\]](https://www.benchchem.com/product/b155789#confirming-the-structure-of-1-4-sec-butylphenyl-ethanone)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com